

Application Notes and Protocols for Mps1-IN-1 in Cell Culture

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Compound of Interest

Compound Name: *Mps1-IN-1*

Cat. No.: *B1663578*

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Introduction

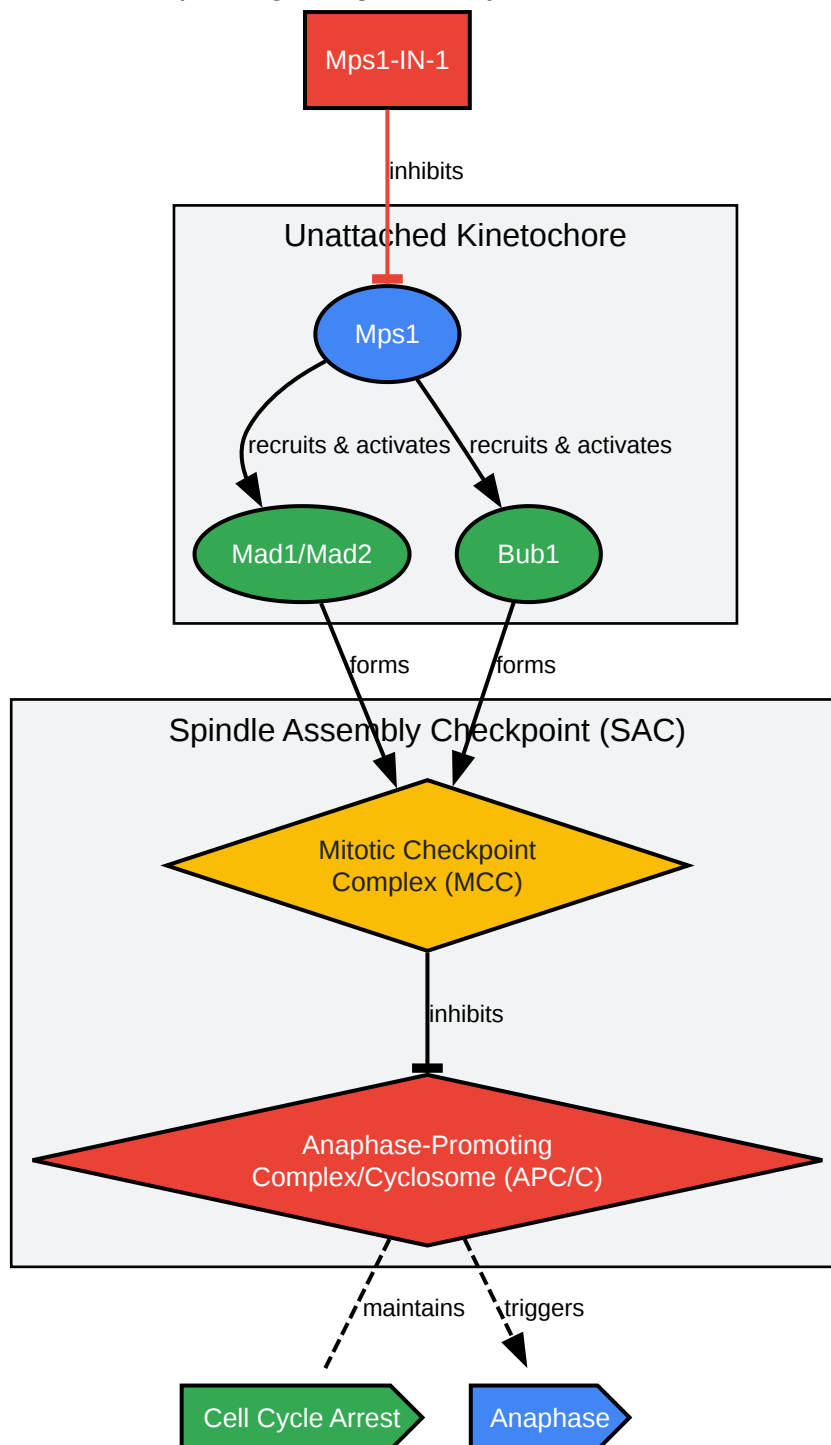
Mps1-IN-1 is a potent and selective ATP-competitive inhibitor of Monopolar Spindle 1 (Mps1) kinase, a crucial regulator of the spindle assembly checkpoint (SAC).^{[1][2][3]} The SAC ensures the fidelity of chromosome segregation during mitosis, and its disruption can lead to aneuploidy, a hallmark of cancer. **Mps1-IN-1** has been demonstrated to induce defects in the recruitment of Mad2 to kinetochores, leading to premature mitotic exit and subsequent cell death in various cancer cell lines.^[1] These characteristics make **Mps1-IN-1** a valuable tool for studying mitotic regulation and a potential lead compound in anticancer drug development.

This document provides a comprehensive guide for the preparation and use of **Mps1-IN-1** stock solutions in a cell culture setting.

Mps1-IN-1 Signaling Pathway

Mps1 kinase plays a pivotal role in the spindle assembly checkpoint signaling cascade. The following diagram illustrates a simplified representation of the Mps1-mediated signaling pathway and the point of inhibition by **Mps1-IN-1**.

Mps1 Signaling Pathway and Inhibition

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Caption: Mps1 kinase at unattached kinetochores initiates the SAC cascade, leading to the inhibition of APC/C and cell cycle arrest. **Mps1-IN-1** directly inhibits Mps1 activity.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Mps1-IN-1**.

Table 1: Chemical Properties of **Mps1-IN-1** and its Dihydrochloride Salt

Property	Mps1-IN-1	Mps1-IN-1 Dihydrochloride
Molecular Formula	C ₂₈ H ₃₃ N ₅ O ₄ S	C ₂₈ H ₃₃ N ₅ O ₄ S · 2HCl
Molecular Weight (g/mol)	535.66	608.58 - 614.63
CAS Number	1125593-20-5	1883548-93-3
Solubility	DMSO (>30 mg/mL), DMF (~50 mg/mL)	DMSO (>100 mM), Water (>100 mM)
Appearance	Crystalline solid	Solid powder

Note: The molecular weight can vary slightly between batches. Always refer to the Certificate of Analysis provided by the supplier for the batch-specific molecular weight.

Table 2: In Vitro Activity and Cellular Concentrations of **Mps1-IN-1**

Parameter	Value	Cell Lines	Reference
IC ₅₀	367 nM	In vitro kinase assay	[1][2]
Effective Concentration	5 - 10 µM	HCT116, HeLa, U2OS	[1]
Observed Effects	Disruption of Mad2 recruitment, premature mitotic exit, induction of aneuploidy, decreased cell viability.	PtK2, HCT116, HeLa, U2OS	[1]

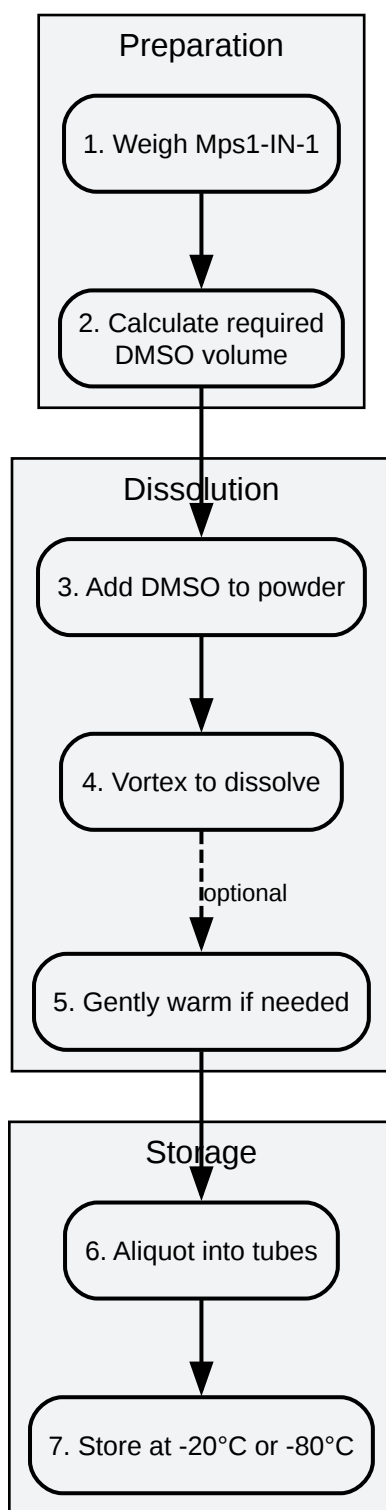
Experimental Protocol: Preparation of Mps1-IN-1 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Mps1-IN-1** dihydrochloride in DMSO.

Materials

- **Mps1-IN-1** dihydrochloride powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Water bath or heat block set to 37°C

Workflow for Stock Solution Preparation



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Caption: Workflow for the preparation of **Mps1-IN-1** stock solution.

Step-by-Step Procedure

- Determine the Batch-Specific Molecular Weight:
 - Locate the molecular weight (MW) on the Certificate of Analysis (CoA) provided with your batch of **Mps1-IN-1** dihydrochloride. For this example, we will use a MW of 608.58 g/mol .
- Calculate the Required Volume of DMSO:
 - Use the following formula to calculate the volume of DMSO needed to prepare a 10 mM stock solution:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - For example, to prepare a 10 mM stock solution from 5 mg of **Mps1-IN-1** dihydrochloride:
 - Mass = 5 mg = 0.005 g
 - Concentration = 10 mM = 0.010 mol/L
 - Molecular Weight = 608.58 g/mol
 - $\text{Volume (L)} = 0.005 \text{ g} / (0.010 \text{ mol/L} * 608.58 \text{ g/mol}) = 0.0008215 \text{ L} = 821.5 \text{ }\mu\text{L}$
 - Therefore, you will need 821.5 μL of DMSO.
- Dissolving the Compound:
 - Aseptically add the calculated volume of anhydrous DMSO to the vial containing the **Mps1-IN-1** dihydrochloride powder.
 - Vortex the solution thoroughly until the powder is completely dissolved.
 - If the compound does not readily dissolve, you can gently warm the solution to 37°C for a few minutes and vortex again.
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months). Protect from light.

Protocol for Treating Cells with Mps1-IN-1

Preparing Working Solutions

- Thaw the Stock Solution:
 - On the day of the experiment, thaw a single aliquot of the 10 mM **Mps1-IN-1** stock solution at room temperature.
- Prepare Intermediate Dilutions (if necessary):
 - It is often impractical to directly add very small volumes of the concentrated stock to your cell culture media. Preparing an intermediate dilution in sterile cell culture medium or PBS can improve accuracy.
- Final Dilution in Cell Culture Medium:
 - Add the appropriate volume of the **Mps1-IN-1** stock or intermediate dilution to the pre-warmed cell culture medium to achieve the desired final concentration.
 - For example, to achieve a final concentration of 10 µM in 10 mL of medium:
 - $(\text{Concentration}_{\text{initial}}) * (\text{Volume}_{\text{initial}}) = (\text{Concentration}_{\text{final}}) * (\text{Volume}_{\text{final}})$
 - $(10,000 \text{ µM}) * (\text{Volume}_{\text{initial}}) = (10 \text{ µM}) * (10,000 \text{ µL})$
 - $\text{Volume}_{\text{initial}} = 10 \text{ µL}$ of the 10 mM stock solution.
 - Gently mix the medium containing **Mps1-IN-1** before adding it to the cells.

Cell Treatment

- Cell Seeding:
 - Seed your cells at an appropriate density in multi-well plates, flasks, or dishes and allow them to adhere and grow for 24 hours before treatment.
- Vehicle Control:
 - It is crucial to include a vehicle control in your experiment. This consists of treating a set of cells with the same volume of DMSO as used for the highest concentration of **Mps1-IN-1**. This accounts for any effects of the solvent on the cells.
- Treatment:
 - Remove the existing medium from the cells and replace it with the medium containing the desired concentrations of **Mps1-IN-1** or the vehicle control.
- Incubation:
 - Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) under standard cell culture conditions (37°C, 5% CO₂).
- Downstream Analysis:
 - Following incubation, cells can be harvested for various downstream analyses, such as cell viability assays (e.g., MTT, CellTiter-Glo), cell cycle analysis by flow cytometry, immunofluorescence staining for mitotic markers, or Western blotting to assess protein expression and phosphorylation status.

Important Considerations

- Solubility: While **Mps1-IN-1** dihydrochloride is soluble in aqueous solutions, preparing a high-concentration stock in water is not recommended due to potential stability issues. DMSO is the preferred solvent for stock solutions.
- DMSO Toxicity: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.

- **Stability:** **Mps1-IN-1** solutions are unstable and should be prepared fresh for each experiment or stored as single-use aliquots. Avoid repeated freeze-thaw cycles.
- **Cell Line Variability:** The optimal concentration of **Mps1-IN-1** and the duration of treatment may vary between different cell lines. It is recommended to perform a dose-response curve to determine the optimal conditions for your specific cell line.

By following these guidelines, researchers can confidently prepare and utilize **Mps1-IN-1** to investigate the critical roles of Mps1 kinase in cell cycle regulation and explore its therapeutic potential.

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